

Application Notes: Lactose Octaacetate as a Chiral Building Block in Asymmetric Synthesis

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Compound of Interest

Compound Name: Lactose octaacetate

Cat. No.: B1630657

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These application notes provide a comprehensive overview of the potential use of **lactose octaacetate**, a readily available and inexpensive carbohydrate derivative, as a chiral building block for the synthesis of novel chiral ligands and their application in asymmetric catalysis. While direct literature precedent for **lactose octaacetate** in this specific role is limited, this document outlines a scientifically plausible approach based on established methodologies in carbohydrate and catalyst chemistry.

Introduction: The Potential of Lactose Octaacetate in Asymmetric Synthesis

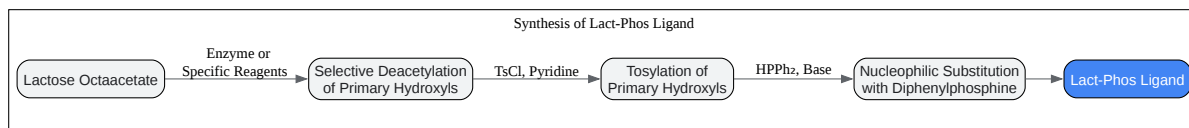
Lactose octaacetate, the fully acetylated form of lactose, is a stable, crystalline solid. Its inherent chirality, stemming from the glucose and galactose units, makes it an attractive starting material for the synthesis of complex chiral molecules. The eight acetate groups offer sites for selective chemical modification, allowing for the introduction of catalytically active functionalities. This document focuses on the development of a C_2 -symmetric diphosphine ligand derived from **lactose octaacetate** and its application in asymmetric hydrogenation, a cornerstone of modern pharmaceutical synthesis.

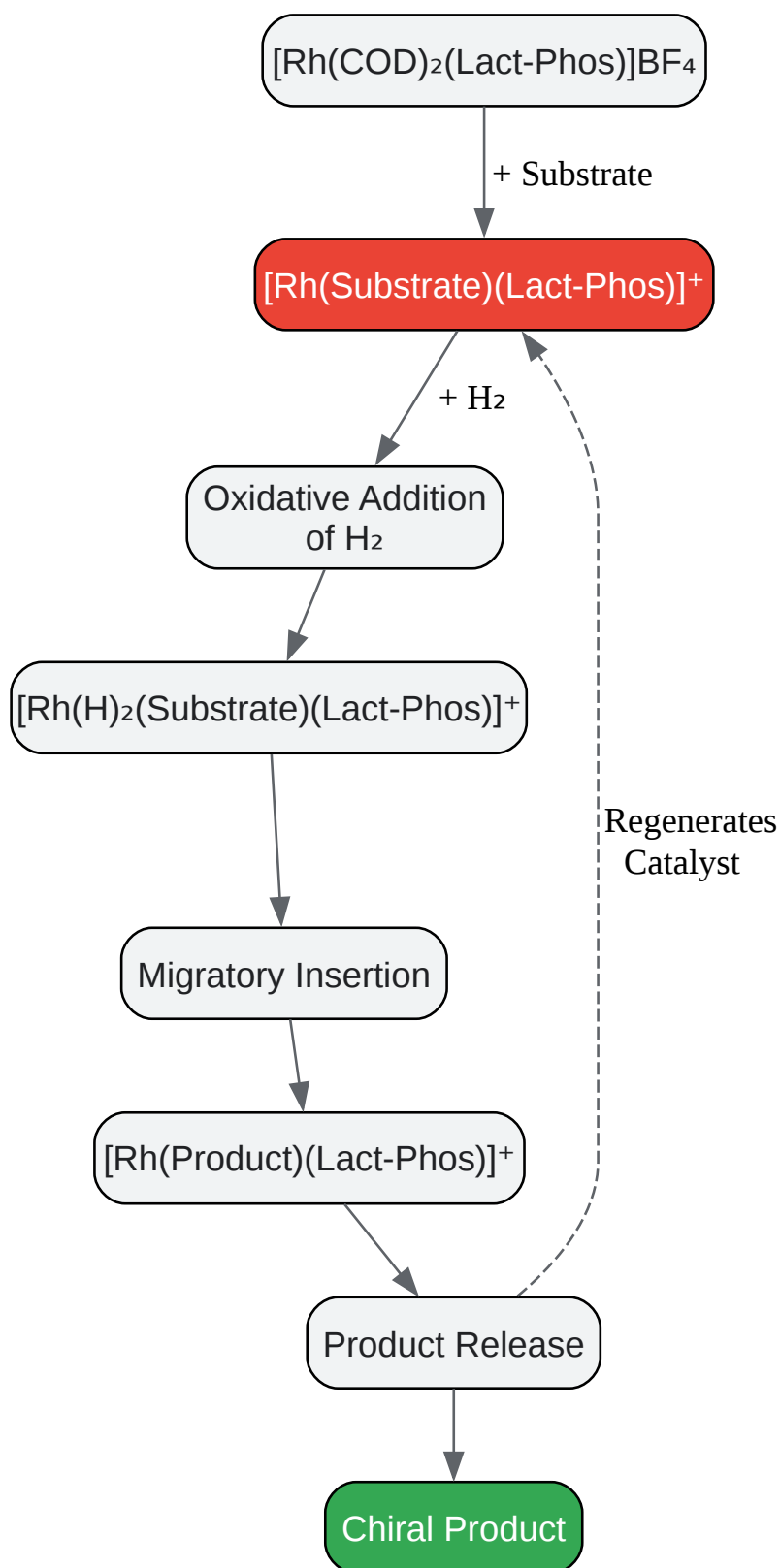
Proposed Synthetic Pathway: From Lactose Octaacetate to a Chiral Diphosphine Ligand (Lact-

Phos)

The proposed synthesis of a C₂-symmetric diphosphine ligand, tentatively named "Lact-Phos," from **lactose octaacetate** involves a multi-step sequence that leverages established carbohydrate chemistry. The key steps include selective deacetylation, introduction of leaving groups, and phosphination.

Diagram of the Synthetic Workflow





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